

Technical Support Center: Methyl 2-hydroxytetradecanoate Standards

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Compound of Interest

Compound Name: Methyl 2-hydroxytetradecanoate

Cat. No.: B164385

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the proper storage and handling of **Methyl 2-hydroxytetradecanoate** standards.

Frequently Asked Questions (FAQs)

Q1: How should I store the **Methyl 2-hydroxytetradecanoate** standard upon receipt?

A1: Upon receipt, the **Methyl 2-hydroxytetradecanoate** standard, which is typically a solid, should be stored in a freezer.^[1]

Q2: What is the recommended long-term storage temperature?

A2: For long-term storage, it is recommended to keep the standard in a freezer.^[1] While some general fatty acid methyl esters can be stored at 2°C - 8°C or even at room temperature (15°C - 25°C), the specific recommendation for **Methyl 2-hydroxytetradecanoate** is freezer storage to ensure its stability.^[2]

Q3: How should I prepare a stock solution of **Methyl 2-hydroxytetradecanoate**?

A3: To prepare a stock solution, allow the vial to warm to room temperature before opening to avoid condensation. The solid standard can be dissolved in a suitable organic solvent. While specific solubility data for **Methyl 2-hydroxytetradecanoate** is not readily available, for similar long-chain fatty acids and their methyl esters, solvents such as chloroform, methanol, or a

mixture of chloroform and methanol are often used. It may be beneficial to use sonication to aid dissolution.

Q4: What personal protective equipment (PPE) should I use when handling **Methyl 2-hydroxytetradecanoate**?

A4: When handling **Methyl 2-hydroxytetradecanoate**, it is important to use appropriate personal protective equipment. This includes safety glasses, lab coats, and chemical-resistant gloves.[3][4] Work should be conducted in a well-ventilated area or under a chemical fume hood.

Q5: Is **Methyl 2-hydroxytetradecanoate** considered a hazardous substance?

A5: Based on available safety data sheets for similar fatty acid methyl esters, **Methyl 2-hydroxytetradecanoate** is generally not classified as a hazardous substance according to Regulation (EC) No 1272/2008.[5] However, it may cause skin and eye irritation upon contact.[6] It is always recommended to handle any chemical with care and to review the specific Safety Data Sheet (SDS) provided by the supplier.

Q6: What should I do in case of accidental contact with the skin or eyes?

A6: In case of skin contact, wash the affected area immediately with soap and plenty of water.[6] For eye contact, rinse cautiously with water for several minutes.[5] If irritation persists in either case, seek medical attention.

Q7: Are there any known incompatibilities for **Methyl 2-hydroxytetradecanoate**?

A7: **Methyl 2-hydroxytetradecanoate** may react with strong acids or strong oxidizing agents, such as chlorates, nitrates, and peroxides.[3] Avoid contact with these substances.

Troubleshooting Guide

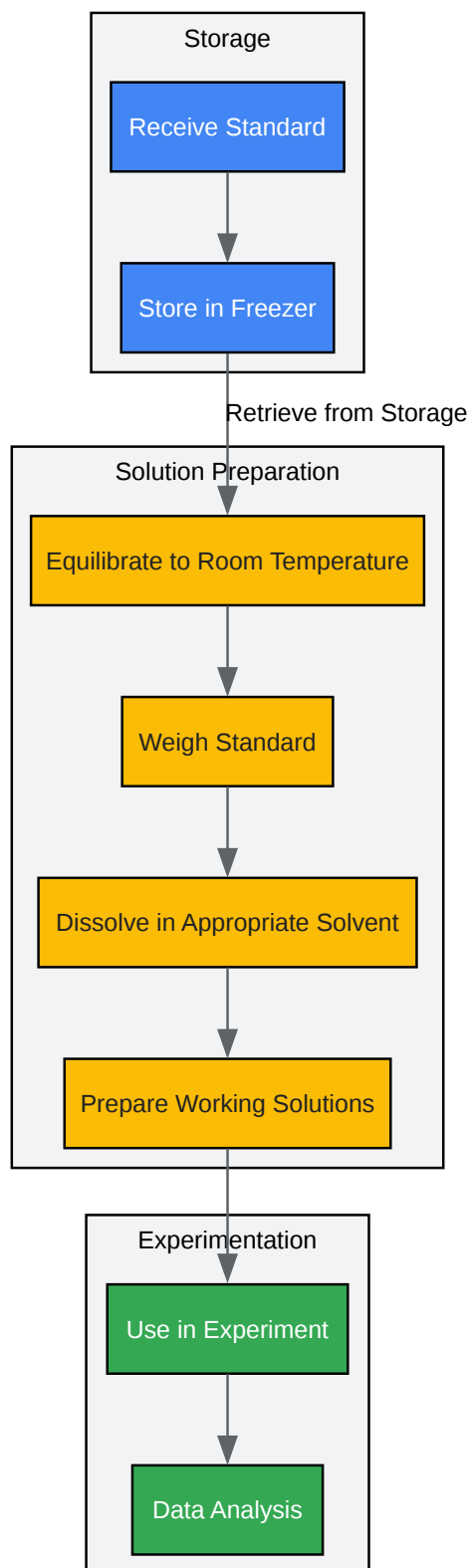
Issue	Possible Cause	Solution
Standard will not dissolve	The incorrect solvent is being used, or the concentration is too high.	Try a different solvent such as chloroform, methanol, or a mixture of the two. Gentle warming or sonication may also help to increase solubility. Prepare a more dilute solution if insolubility persists.
Inconsistent experimental results	The standard may have degraded due to improper storage or handling.	Ensure the standard has been consistently stored in the freezer and protected from moisture. Prepare fresh solutions for each experiment if stability is a concern.
Contamination of the standard	The vial was opened before it reached room temperature, causing condensation to form. Improper handling techniques.	Always allow the vial to equilibrate to room temperature before opening. Use clean, dedicated spatulas and glassware for handling the standard.

Quantitative Data Summary

Parameter	Value	Source
Physical State	Solid	[1]
Storage Temperature	Freezer	[1]
Purity	>98%	[1]
Molecular Formula	C15H30O3	[1]
Molecular Weight	258.4 g/mol	[1]

Experimental Workflow

The following diagram outlines the recommended workflow for the storage and handling of **Methyl 2-hydroxytetradecanoate** standards.



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Caption: Workflow for **Methyl 2-hydroxytetradecanoate** Standard Handling.

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